

A Comprehensive Technical Guide to 4-(3-Chloro-5-fluorophenyl)benzaldehyde

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Compound of Interest

Compound Name: 4-(3-Chloro-5-fluorophenyl)benzaldehyde

CAS No.: 1381944-68-8

Cat. No.: B581723

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of **4-(3-Chloro-5-fluorophenyl)benzaldehyde**, a biaryl aldehyde with significant potential in synthetic chemistry and drug discovery. We will explore its fundamental properties, synthesis, and potential applications, offering a valuable resource for professionals in the field.

Nomenclature and Chemical Identity

CAS Number: 1381944-68-8[1]

Molecular Formula: C₁₃H₈ClFO[1]

Molecular Weight: 234.65 g/mol [1]

IUPAC Name: **4-(3-Chloro-5-fluorophenyl)benzaldehyde**

This compound consists of a benzaldehyde core substituted at the 4-position with a 3-chloro-5-fluorophenyl group. The presence of halogen atoms (chlorine and fluorine) on one of the phenyl rings significantly influences the molecule's electronic properties and reactivity, making it a valuable intermediate in organic synthesis.

Chemical Structure:

Caption: Chemical structure of **4-(3-Chloro-5-fluorophenyl)benzaldehyde**.

Physicochemical Properties

Detailed experimental data for **4-(3-Chloro-5-fluorophenyl)benzaldehyde** is not extensively available in public literature. However, based on the properties of structurally similar compounds, such as other halogenated benzaldehydes, we can infer some of its likely characteristics. For instance, related compounds like 3-chloro-4-fluorobenzaldehyde are described as colorless to light yellow crystalline solids or powders.^{[2][3]}

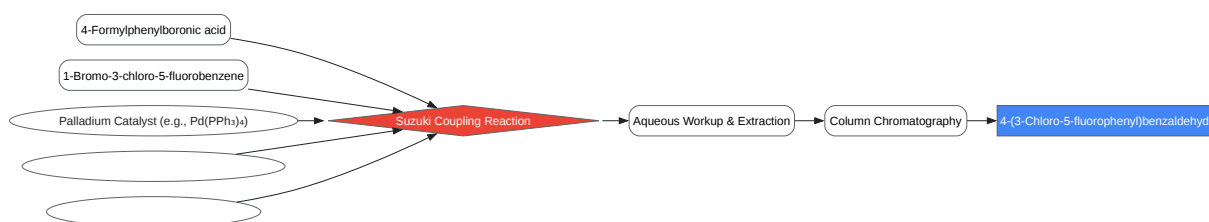
Property	Predicted/Inferred Value	Source/Analogy
Appearance	White to off-white solid	Analogy to similar halogenated biaryl aldehydes
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Likely soluble in common organic solvents (e.g., DCM, THF, Ethyl Acetate)	General solubility of aromatic aldehydes

Synthesis and Reaction Pathways

The synthesis of **4-(3-Chloro-5-fluorophenyl)benzaldehyde** typically involves a cross-coupling reaction, a cornerstone of modern organic synthesis for the formation of carbon-carbon bonds. A plausible and widely used method is the Suzuki coupling reaction.

Proposed Synthetic Workflow: Suzuki Coupling

This workflow outlines the conceptual steps for the synthesis.



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Caption: Conceptual workflow for the synthesis via Suzuki coupling.

Detailed Protocol:

- **Reaction Setup:** To a reaction vessel, add 4-formylphenylboronic acid, 1-bromo-3-chloro-5-fluorobenzene, a palladium catalyst (such as tetrakis(triphenylphosphine)palladium(0)), and a suitable base (e.g., sodium carbonate or potassium carbonate).
- **Solvent Addition:** A mixture of solvents, typically toluene and water, is added to dissolve the reactants and facilitate the reaction.
- **Reaction Conditions:** The mixture is heated under an inert atmosphere (e.g., nitrogen or argon) for several hours until the reaction is complete, as monitored by techniques like TLC or GC-MS.
- **Workup and Extraction:** Upon completion, the reaction mixture is cooled, and the organic layer is separated. The aqueous layer is typically extracted with an organic solvent (e.g., ethyl acetate) to recover any remaining product. The combined organic layers are then washed with brine and dried over an anhydrous salt like sodium sulfate.

- Purification: The crude product is purified, most commonly by column chromatography on silica gel, to yield the pure **4-(3-Chloro-5-fluorophenyl)benzaldehyde**.

Causality in Experimental Choices:

- Palladium Catalyst: Palladium catalysts are highly efficient in catalyzing the formation of C-C bonds in Suzuki couplings due to their ability to cycle through different oxidation states (Pd(0) and Pd(II)).
- Base: The base is crucial for the activation of the boronic acid, forming a more nucleophilic boronate species that facilitates transmetalation to the palladium center.
- Solvent System: The biphasic solvent system (e.g., toluene/water) allows for the dissolution of both the organic-soluble reactants and the inorganic base, creating an efficient reaction environment.

Applications in Research and Development

Halogenated aromatic aldehydes are recognized as important building blocks in the synthesis of pharmaceuticals and agrochemicals.[2][3][4] The presence of chlorine and fluorine atoms can significantly alter a molecule's properties, including its metabolic stability, lipophilicity, and binding affinity to biological targets.[4]

Potential as a Pharmaceutical Intermediate:

The structure of **4-(3-Chloro-5-fluorophenyl)benzaldehyde** makes it a valuable precursor for the synthesis of more complex molecules with potential therapeutic applications. The aldehyde group is a versatile functional handle that can participate in a variety of chemical transformations, such as:

- Reductive amination to form substituted amines.
- Wittig reactions to generate alkenes.
- Aldol condensations to form α,β -unsaturated ketones.

These transformations allow for the incorporation of the 3-chloro-5-fluorophenyl benzaldehyde moiety into larger, more complex molecular scaffolds, which is a common strategy in drug

discovery.^{[5][6]} For instance, similar chlorinated and fluorinated aromatic structures are found in various FDA-approved drugs.^{[5][6]}

Safety and Handling

As a fine chemical, **4-(3-Chloro-5-fluorophenyl)benzaldehyde** should be handled with appropriate safety precautions in a laboratory setting. While specific toxicity data for this compound is not readily available, information for structurally related compounds can provide guidance. For example, other substituted benzaldehydes are known to be irritants to the skin, eyes, and respiratory system.^{[7][8]}

General Handling Precautions:

- Personal Protective Equipment (PPE): Always wear safety glasses, chemical-resistant gloves, and a lab coat when handling this compound.
- Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any dust or vapors.
- Storage: Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.^[8]

Hazard Statements for Similar Compounds:

Based on safety data for related chemicals, potential hazards could include:

- Harmful if swallowed.^[7]
- Causes skin irritation.^{[7][8]}
- May cause an allergic skin reaction.^[7]
- Causes serious eye irritation.^{[7][8]}
- Toxic to aquatic life with long-lasting effects.^[7]

Conclusion

4-(3-Chloro-5-fluorophenyl)benzaldehyde is a valuable chemical intermediate with significant potential in organic synthesis and medicinal chemistry. Its unique substitution pattern and the versatility of the aldehyde functional group make it an attractive starting material for the development of novel compounds with potential biological activity. Further research into the reactivity and applications of this compound is warranted to fully explore its utility in drug discovery and materials science.

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